

# An In-depth Technical Guide to 4-Iodobiphenyl: Nomenclature, Properties, and Synthetic Protocols

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## Compound of Interest

Compound Name: 4-Iodobiphenyl

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This technical guide provides a comprehensive overview of **4-iodobiphenyl**, a key intermediate in various fields of chemical synthesis. Designed for researchers, scientists, and professionals in drug development, this document details its alternative names, physicochemical properties, and significant applications. Furthermore, it offers in-depth experimental protocols for its synthesis, supported by workflow diagrams to facilitate understanding and replication.

## Nomenclature and Identification

**4-Iodobiphenyl** is known by a variety of synonyms and is registered under several chemical identifiers. Accurate identification is crucial for procurement, regulatory compliance, and scientific literature searches.

Table 1: Synonyms and Alternative Names for **4-iodobiphenyl**

Synonym/Alternative Name	Source
1,1'-Biphenyl, 4-iodo-	<a href="#">[1]</a> <a href="#">[2]</a>
1-Iodo-4-phenylbenzene	<a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>
4-Biphenyl iodide	<a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a>
4-Iodo-1,1'-biphenyl	<a href="#">[2]</a> <a href="#">[5]</a>
4-Iododiphenyl	<a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a>
p-Iodobiphenyl	<a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a>
p-Phenyliodobenzene	<a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a>
Biphenyl, 4-iodo-	<a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>
NSC 3791	<a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>
AI3-15372	<a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>
MONOIODOBIPHENYL	<a href="#">[3]</a> <a href="#">[4]</a>

Table 2: Chemical Identifiers for **4-Iodobiphenyl**

Identifier	Value	Source
CAS Number	1591-31-7	[1][2]
IUPAC Name	1-iodo-4-phenylbenzene	[2]
Molecular Formula	C <sub>12</sub> H <sub>9</sub> I	[1][2][3]
Molecular Weight	280.10 g/mol	[1][2][6]
InChI	InChI=1S/C12H9I/c13-12-8-6-11(7-9-12)10-4-2-1-3-5-10/h1-9H	[2][6]
InChIKey	NXYICUMSYKIABQ-UHFFFAOYSA-N	[2][6]
SMILES	<chem>C1=CC=C(C=C1)C2=CC=C(C=C2)I</chem>	[2][6]
EC Number	216-469-1	[6]
PubChem CID	15322	[2]

## Physicochemical Properties

The physical and chemical properties of **4-iodobiphenyl** are fundamental to its handling, storage, and application in chemical reactions.

Table 3: Physicochemical Data for **4-iodobiphenyl**

Property	Value	Source
Appearance	Off-white or light yellow crystalline solid/powder	[1][7]
Melting Point	110-114 °C	[1][6]
Boiling Point	320-322.7 °C (at 760 mmHg)	[1][3][7]
Density	1.584 g/cm <sup>3</sup>	[1]
Flash Point	145.8 °C	[1][3]
Water Solubility	Slightly soluble	[3][7]
Refractive Index	1.64	[1]
Purity	>99.5% (typical commercial grade)	[1]
Storage	Keep in a dark place, sealed in dry, room temperature conditions	[3]

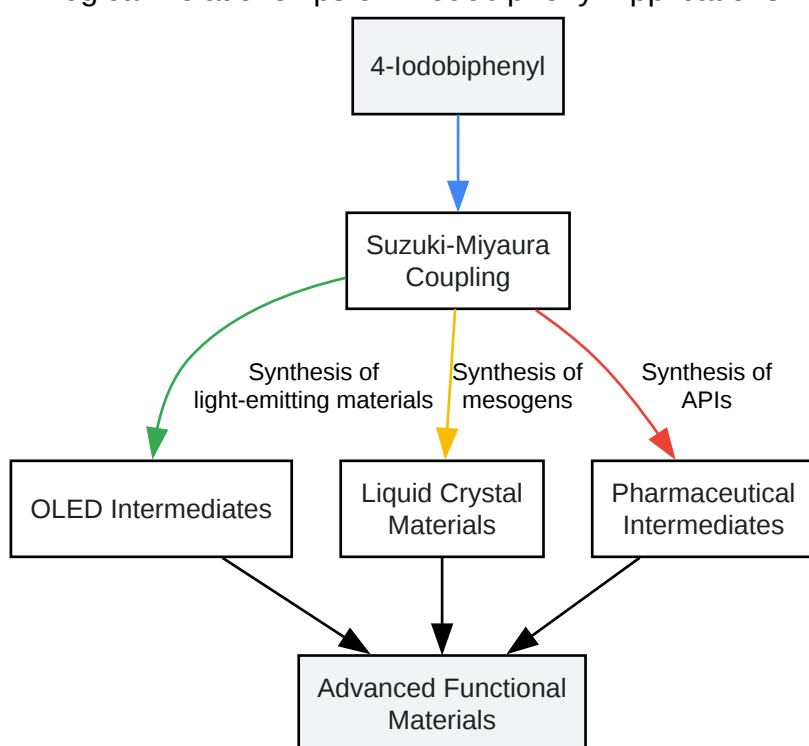
## Applications in Research and Development

**4-Iodobiphenyl** serves as a versatile building block in organic synthesis, with significant applications in materials science and medicinal chemistry.

- **Organic Light-Emitting Diodes (OLEDs):** It is a critical precursor for synthesizing organic semiconductors and light-emitting materials used in OLED displays.[1][8] The biphenyl core allows for the construction of extended  $\pi$ -conjugated systems essential for desirable charge transport and luminescence properties.[8]
- **Liquid Crystal Materials:** As an important intermediate, **4-iodobiphenyl** is used in the synthesis of biphenyl liquid crystal materials, which are valued for their optical and chemical stability.[9] Its structure is crucial for creating the rod-like molecules that form liquid crystalline phases.[10]

- **Pharmaceutical Synthesis:** In the pharmaceutical industry, **4-iodobiphenyl** is an intermediate in the synthesis of various active pharmaceutical ingredients (APIs) and drug candidates.[8][11] The biphenyl scaffold can be elaborated to create complex molecules with potential therapeutic activities.[8]
- **Cross-Coupling Reactions:** The iodine substituent makes it an excellent substrate for palladium-catalyzed cross-coupling reactions, most notably the Suzuki-Miyaura coupling, enabling the precise construction of complex biaryl systems.[8][9]

Logical Relationships of 4-Iodobiphenyl Applications



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Caption: Applications of **4-iodobiphenyl**.

## Experimental Protocols

Detailed methodologies for the synthesis of **4-iodobiphenyl** are provided below, reflecting common laboratory practices.

This modern approach offers high yields and milder reaction conditions, utilizing a palladium catalyst.<sup>[9]</sup>

Reaction Scheme: 1,4-diiodobenzene + Phenylboronic acid → **4-Iodobiphenyl**

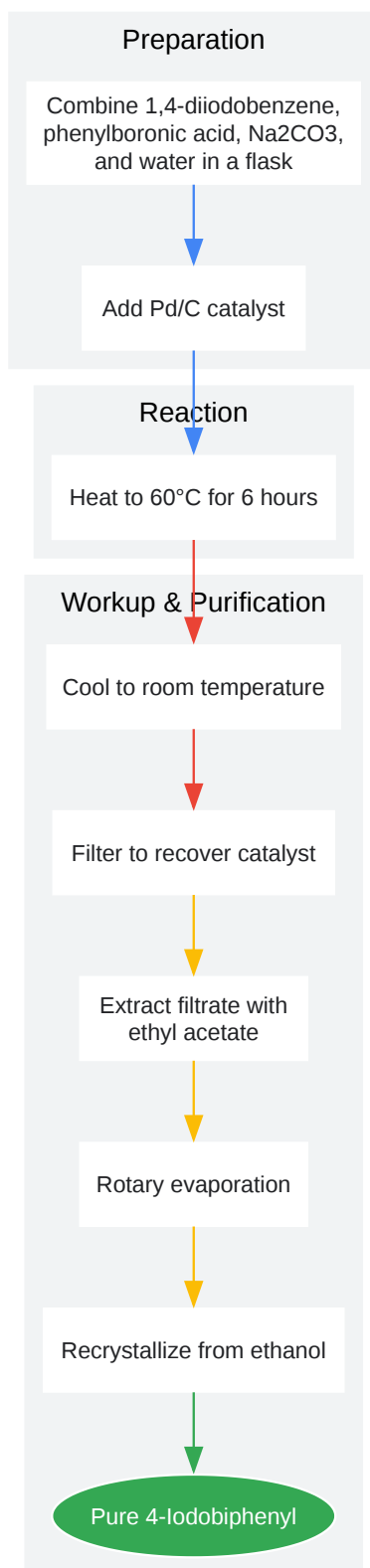
Materials and Reagents:

- 1,4-diiodobenzene (32.9g, 0.1 mol)
- Phenylboronic acid (12.2g, 0.1 mol)
- Sodium carbonate (21.2g, 0.2 mol)
- Pd/C catalyst (4.2g, 0.2 mol%)
- Water (150 ml)
- Ethyl acetate
- Ethanol

Procedure:

- To a 500ml reaction flask, add 1,4-diiodobenzene, phenylboronic acid, sodium carbonate, and water.
- Stir the mixture until uniform.
- Add the Pd/C catalyst to the flask.
- Heat the reaction mixture to 60°C and maintain for 6 hours.
- Cool the reaction solution to room temperature.
- Filter the solution to recover the Pd/C catalyst. The catalyst can be washed with water and recycled.
- Extract the filtrate with ethyl acetate.

- The organic layer is subjected to rotary evaporation to remove the solvent, yielding the crude product.
- Recrystallize the crude product from ethanol to obtain pure **4-iodobiphenyl**. (Yield: 26.6g, 95%).<sup>[9]</sup>



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Caption: Workflow for Suzuki Coupling Synthesis.

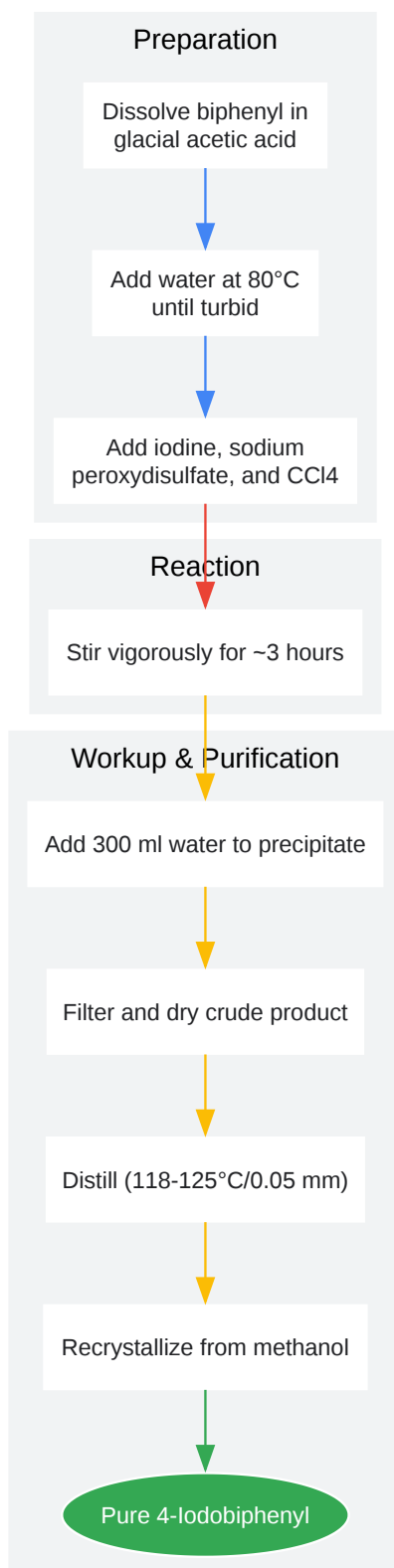
This is a more traditional method for synthesizing **4-iodobiphenyl**.[\[12\]](#)

#### Materials and Reagents:

- Biphenyl (15.4 g)
- Glacial acetic acid (100 ml)
- Water (~25 ml and 300 ml)
- Iodine (12.7 g)
- Sodium peroxydisulfate (12.5 g)
- Tetrachloromethane (8 ml)
- Methanol

#### Procedure:

- Dissolve biphenyl in glacial acetic acid in a reaction vessel.
- Add water at 80°C until the solution becomes turbid.
- Add iodine, sodium peroxydisulfate, and tetrachloromethane. The tetrachloromethane helps to wash down any sublimed iodine.
- Stir the mixture vigorously for approximately 3 hours, or until the color of the iodine has disappeared.
- Add 300 ml of water to precipitate the crude product.
- Filter off the crude **4-iodobiphenyl** and dry it.
- The crude product, which also contains unreacted biphenyl, is purified by distillation (b.p. 118-125°C/0.05 mm).
- Further purify by recrystallization from methanol to yield pure **4-iodobiphenyl** (m.p. 112°C). (Yield: 62%).[\[12\]](#)



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Caption: Workflow for Direct Iodination Synthesis.

## Safety Information

**4-Iodobiphenyl** is associated with several hazards and should be handled with appropriate safety precautions.

Table 4: GHS Hazard Classifications

Hazard Statement	Description
H302	Harmful if swallowed
H318	Causes serious eye damage
H410	Very toxic to aquatic life with long lasting effects

Source:[2][6]

Standard personal protective equipment, including gloves, safety glasses, and a lab coat, should be worn when handling this chemical. Work should be conducted in a well-ventilated area or a fume hood.

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